

Application Note: Gravimetric Determination of Carbon Dioxide Using Soda Lime

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Compound of Interest

Compound Name: Soda lime

Cat. No.: B591003

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Gravimetric analysis is a quantitative method that relies on the measurement of mass to determine the amount of an analyte in a sample.[1][2] One common application is volatilization gravimetry, where the analyte is separated by converting it to a gas.[3] **Soda lime**, a mixture of calcium hydroxide ($\text{Ca}(\text{OH})_2$) and sodium hydroxide (NaOH), is a highly effective absorbent for carbon dioxide (CO_2).[4][5] Its porous granular structure provides a large surface area for the rapid and quantitative absorption of CO_2 , making it ideal for gravimetric analysis.

The primary reaction involves the absorption of CO_2 by calcium hydroxide, a process catalyzed by sodium hydroxide in the presence of water.[6] The overall reaction is:



The weight gain of the **soda lime** granules is directly proportional to the amount of CO_2 absorbed.[7] This principle is widely applied in various fields, such as measuring CO_2 efflux from soil for environmental studies and determining dissolved CO_2 in aqueous samples.[7][8] This document provides a detailed protocol for the use of **soda lime** in the gravimetric analysis of carbon dioxide.

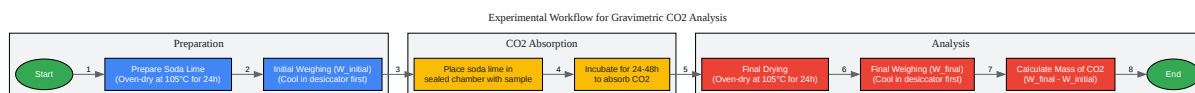
Key Experimental Parameters

Quantitative data and specifications for a typical CO₂ absorption experiment are summarized below.

Parameter	Value / Specification	Reference
Soda Lime Composition	~80% Ca(OH) ₂ , ~5% NaOH, ~15% H ₂ O, plus silica	[5]
CO ₂ Absorption Capacity	Approximately 19-20% of its own weight	[5] [9] [10]
Initial Preparation	Oven-dry at 105°C for 14-24 hours	[7] [8]
Post-Exposure Drying	Oven-dry at 105°C for 24 hours	[8]
Typical Sample Size	50 - 200 g, depending on expected CO ₂ levels	[7] [11]
Exposure Time	24 - 48 hours, application- dependent	[7] [8]
Granule Size	Passes through a No. 2 mesh sieve, <2% passes a No. 40 sieve	[10] [12]
Moisture Requirement	Water is required for the chemical absorption of CO ₂	[6] [7]

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the gravimetric analysis protocol using **soda lime**.



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Caption: Gravimetric analysis workflow using **soda lime** for CO₂ determination.

Detailed Experimental Protocol

This protocol is adapted from standard methods for measuring CO₂ absorption, such as soil respiration analysis.[7][8][11]

4.1. Materials and Equipment

- Granular, non-indicating **soda lime**
- Drying oven (105°C)
- Analytical balance (readable to 0.001 g)
- Desiccator with desiccant
- Airtight containers (e.g., petri dishes, soil tins) for holding **soda lime**[8]
- Sealed exposure chamber
- Tongs and heat-resistant gloves

4.2. Procedure

Step 1: Preparation and Initial Drying of **Soda Lime**

- Place a predetermined amount of fresh **soda lime** (e.g., 50 g) into a labeled, clean, and dry container (e.g., a petri dish or soil tin).^[7]
- Place the container with **soda lime** into a drying oven set at 105°C for at least 14-24 hours to remove all initial moisture.^{[7][8]} This ensures that the initial weight is solely that of the dry absorbent.
- After drying, immediately transfer the hot container using tongs to a desiccator. Allow it to cool completely to room temperature (approximately 1-2 hours). This prevents the hygroscopic material from absorbing atmospheric moisture during cooling.

Step 2: Initial Weighing

- Once cooled, weigh the container with the dried **soda lime** on an analytical balance. Record this mass as W_{initial}.
- Work quickly to minimize exposure to atmospheric CO₂ and moisture.^[8]
- Immediately seal the container if it is not being used right away. For some applications, like soil respiration, the **soda lime** is rewetted with a small, specific amount of water (e.g., 8 mL for 50 g) just before placement in the chamber, as water is necessary for the absorption reaction.^[7]

Step 3: Exposure to CO₂ Source

- Place the container with the prepared **soda lime** into the sealed exposure chamber containing the sample (e.g., a soil core, a water sample).
- Ensure the chamber is airtight to prevent contamination from external CO₂.
- It is crucial to include a "blank" or control chamber. This blank contains a container of **soda lime** but no sample, and it is treated identically to the sample chambers. The weight gain in the blank accounts for any CO₂ absorbed during handling or from minor leaks.^{[8][13]}
- Allow the setup to incubate for a specified period, typically 24 to 48 hours, to ensure sufficient absorption of the evolved CO₂.^{[7][8]}

Step 4: Retrieval and Final Drying

- After the incubation period, carefully retrieve the **soda lime** container from the chamber.
- Immediately place the container back into the drying oven at 105°C for 24 hours to remove the water produced during the CO₂ absorption reaction ($\text{CO}_2 + \text{Ca}(\text{OH})_2 \rightarrow \text{CaCO}_3 + \text{H}_2\text{O}$).
[6][8]
- After drying, transfer the container to a desiccator and allow it to cool completely to room temperature.

Step 5: Final Weighing and Calculation

- Weigh the cooled container with the **soda lime** on the same analytical balance used previously. Record this mass as W_{final}.
- Calculate the mass of CO₂ absorbed by the **soda lime** in the sample chamber using the following formula:

$$\text{Mass of CO}_2 \text{ (g)} = (\text{W}_{\text{final}} - \text{W}_{\text{initial}})_{\text{sample}} - (\text{W}_{\text{final}} - \text{W}_{\text{initial}})_{\text{blank}}$$

- The weight gain in the blank is subtracted to correct for any artifactual CO₂ absorption.[7]

Considerations and Best Practices

- Handling: **Soda lime** is caustic. Always handle it with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Blanks: The use of blanks is essential for accurate, quantitative results, as it corrects for CO₂ absorbed during experimental manipulations.[8]
- Drying: Ensuring the **soda lime** is completely dry before and after exposure (except for the water produced by the reaction) is the most critical step for accuracy.[7] The weight gain must reflect carbonate formation, not differences in water content.[7]
- Saturation: The amount of **soda lime** used should be in sufficient excess to ensure it does not become saturated with CO₂ during the experiment. **Soda lime** can absorb about 19-20% of its weight in CO₂. [5][9]

- Regeneration: While some surface regeneration of active hydroxides can occur if used **soda lime** is rested, this is not reliable for quantitative analysis.[14] For analytical purposes, fresh or properly prepared **soda lime** should always be used. Some industrial processes allow for in-situ reactivation with steam, but this is not applicable to this analytical protocol.[15]

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